

Benchmarking Plinol's fragrance profile against similar compounds

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Compound of Interest

Compound Name: *Plinol*

Cat. No.: *B1143882*

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A Comparative Analysis of **Plinol**'s Fragrance Profile Against Structurally Similar Compounds

This guide provides a detailed comparison of the fragrance profile of **Plinol** against three structurally related terpene alcohols: Linalool, Linalool Oxide, and Alpha-Terpineol. The information is intended for researchers, scientists, and professionals in the drug development and fragrance industries, offering a side-by-side look at their scent characteristics, supported by available quantitative data and detailed experimental methodologies.

Section 1: Fragrance Profile Comparison

The olfactory characteristics of **Plinol** and the selected comparator compounds are summarized below. These profiles are compiled from various industry and scientific sources.

Plinol exhibits a distinct fragrance profile characterized by camphorous, citrus, and spicy notes.^{[1][2][3]} Its unique scent makes it a point of interest for various applications in the fragrance industry.^[4]

Linalool is widely recognized for its floral-lavender, sweet, and slightly citrus aroma.^[5] It is a versatile and commonly used ingredient in perfumery, valued for its pleasant and clean scent profile. The two enantiomers of linalool have distinct scents: (S)-(+)-Linalool is described as sweet and floral, reminiscent of petitgrain, while the (R)-(-)-form is perceived as more woody and lavender-like.^{[5][6]}

Linalool Oxide presents a more complex fragrance profile with fresh, sweet, and floral characteristics, accompanied by earthy, black tea, herbal, and piney undertones.^{[7][8]} This complexity adds a unique dimension to fragrance compositions.

Alpha-Terpineol is known for its pleasant sweet, floral scent, often described as lilac-like, with clean, pine-woody undertones.^{[9][10]} It is a staple in creating lilac and other floral fragrances.^[11]

Section 2: Quantitative and Physicochemical Data

The following tables summarize the available quantitative data for **Plinol** and the comparator compounds. It is important to note that odor thresholds can vary based on the experimental method and the purity of the compound.

Table 1: Comparison of Odor Descriptors and Physicochemical Properties

Compound	Odor Type	Odor Description	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)
Plinol	Camphoreous	Camphor, citrus, spicy[1][2][3]	C ₁₀ H ₁₈ O[2]	154.25[2]	209[3]
Linalool	Floral	Floral-lavender, sweet, citrus, woody[5]	C ₁₀ H ₁₈ O[12]	154.25[12]	198
Linalool Oxide	Floral, Herbal	Sweet, earthy, floral, spicy, lavender, dusty, herbal[7][8]	C ₁₀ H ₁₈ O ₂ [7]	170.25[7]	188[7]
Alpha-Terpineol	Floral, Piney	Fresh, sweet, lilac, pine-woody, clean[9][10]	C ₁₀ H ₁₈ O[11]	154.25[11]	219[11]

Table 2: Odor Thresholds

Compound	Odor Threshold	Source
Plinol	Data not available	
(S)-(+)-Linalool	7.4 ppb[5][6]	Padrayuttawat et. al.
(R)-(-)-Linalool	0.8 ppb[5][6]	Padrayuttawat et. al.
Linalool (racemic)	~1 ppm[13]	OECD SIDS
Linalool Oxide	320 ppb[7]	ScenTree
Alpha-Terpineol	280-350 ppb[9][11]	Fenaroli's Handbook

Section 3: Experimental Protocols

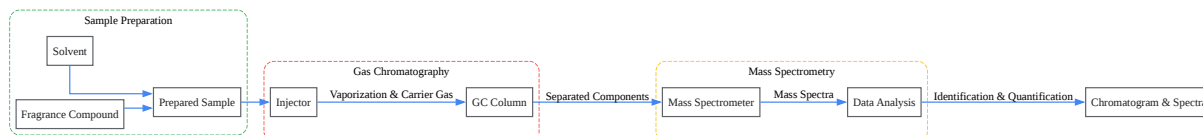
The characterization of fragrance profiles relies on a combination of instrumental analysis and human sensory evaluation. The primary techniques employed are Gas Chromatography-Mass Spectrometry (GC-MS), Gas Chromatography-Olfactometry (GC-O), and Sensory Panel Analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique used to separate, identify, and quantify the individual chemical components of a volatile mixture.

Methodology:

- **Sample Preparation:** A sample of the fragrance compound is dissolved in a suitable solvent. For complex matrices, a headspace solid-phase microextraction (HS-SPME) may be used to capture the volatile components.
- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas through a long, thin capillary column. The components of the mixture are separated based on their boiling points and interactions with the stationary phase coating the column.
- **Detection and Identification:** As each component elutes from the column, it enters the mass spectrometer, which ionizes the molecules and separates the resulting fragments based on their mass-to-charge ratio. The resulting mass spectrum is a unique "fingerprint" that can be compared to a library of known spectra for identification.
- **Quantification:** The abundance of each component is determined by the area of its corresponding peak in the chromatogram.



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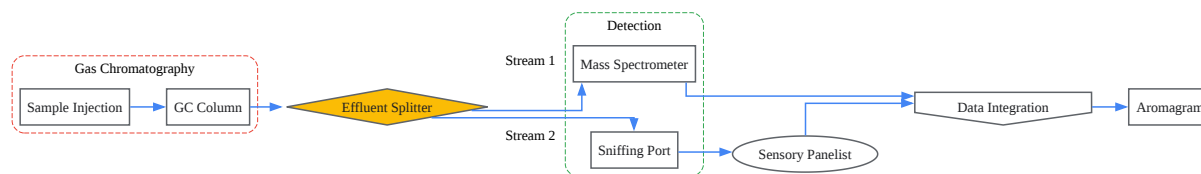
GC-MS Experimental Workflow

Gas Chromatography-Olfactometry (GC-O)

GC-O combines the separation capabilities of GC with the human nose as a highly sensitive detector to identify odor-active compounds.

Methodology:

- **Sample Preparation and GC Separation:** The initial steps are identical to those of GC-MS.
- **Effluent Splitting:** As the separated components elute from the GC column, the effluent is split into two streams.
- **Dual Detection:** One stream is directed to a conventional detector (like an MS or FID) for chemical identification, while the other is directed to a heated sniffing port.
- **Sensory Evaluation:** A trained sensory panelist or "nose" sniffs the effluent from the sniffing port and records the perceived odor, its intensity, and its duration in real-time.
- **Data Correlation:** The data from the instrumental detector is correlated with the sensory data to create an "aromagram," which links specific chemical compounds to their perceived odors.



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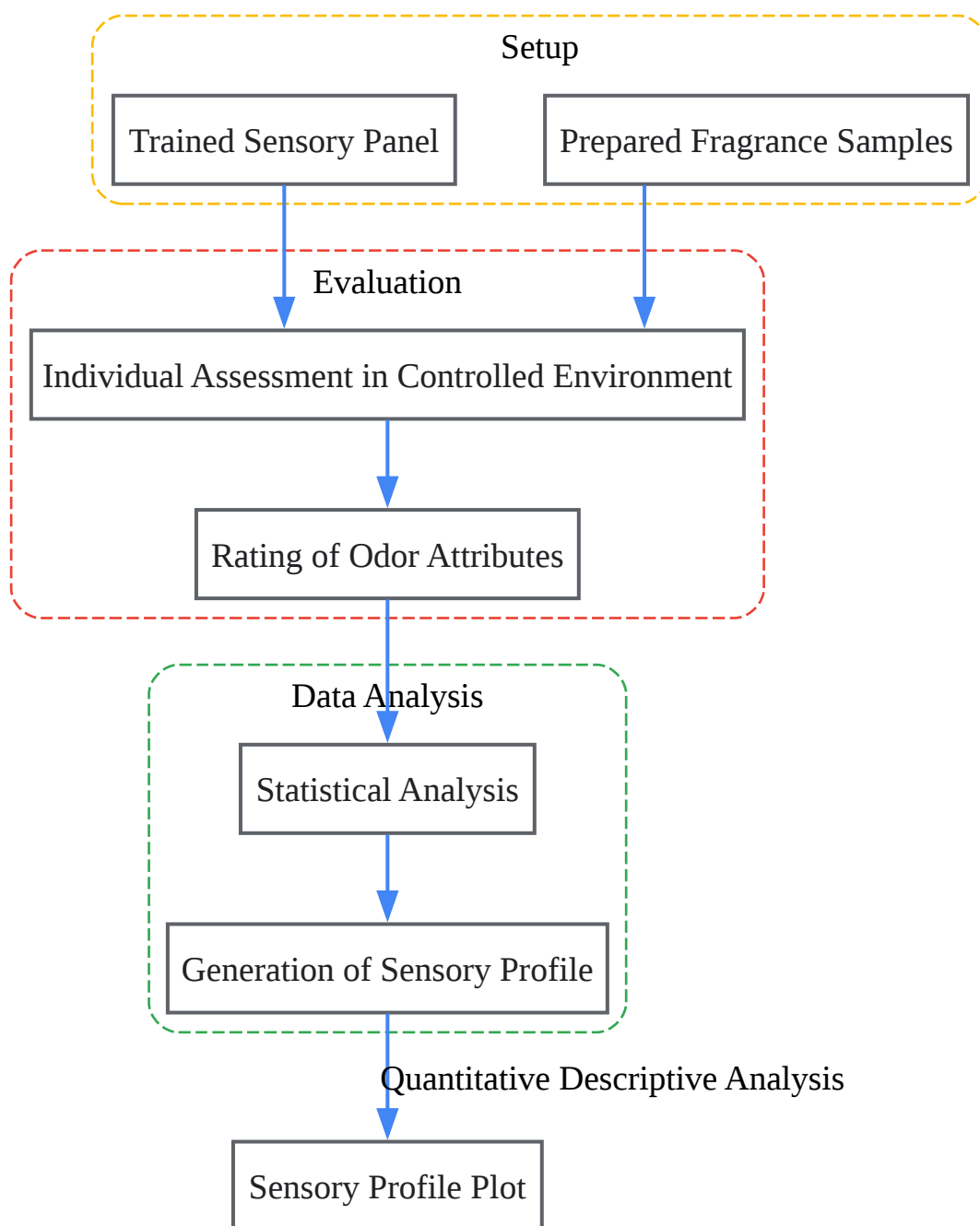
GC-O Experimental Workflow

Sensory Panel Evaluation

Sensory panel evaluation involves a group of trained individuals who assess and describe the fragrance characteristics of a substance according to a standardized protocol.

Methodology:

- **Panelist Selection and Training:** Panelists are selected based on their sensory acuity and are trained to identify and quantify specific odor attributes consistently.^[14]
- **Sample Preparation and Presentation:** The fragrance compounds are prepared at specific concentrations in a neutral carrier (e.g., ethanol or odorless cosmetic base). Samples are presented to the panelists in a controlled environment to minimize bias.
- **Evaluation:** Panelists evaluate the samples and rate the intensity of various pre-defined sensory attributes (e.g., floral, fruity, spicy, woody) on a standardized scale.
- **Data Analysis:** The data from all panelists are collected and statistically analyzed to generate a sensory profile for each compound. This may include techniques like Quantitative Descriptive Analysis (QDA) to create a "spider web" plot of the fragrance profile.



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Sensory Panel Evaluation Workflow

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References

- 1. clary alcohol, 72402-00-7 [thegoodscentcompany.com]
- 2. PLINOL CAS 72402-00-7, CasNo.72402-00-7 Hebei Dangtong Biological Technology Co.,LTD China (Mainland) [nengxian.lookchem.com]
- 3. PLINOL | 72402-00-7 [chemicalbook.com]
- 4. Buy Plinol | 11039-70-6 [smolecule.com]
- 5. Linalool - Wikipedia [en.wikipedia.org]
- 6. (R)-(-)- linalool & (S)-(+)-linalool [leffingwell.com]
- 7. ScenTree - Linalool oxide (CAS N° 1365-19-1) [scentree.co]
- 8. perfumersworld.com [perfumersworld.com]
- 9. Page loading... [wap.guidechem.com]
- 10. perfumersworld.com [perfumersworld.com]
- 11. ScenTree - Alpha-Terpineol (CAS N° 98-55-5) [scentree.co]
- 12. Linalool [webbook.nist.gov]
- 13. Linalool | C10H18O | CID 6549 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
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